

Longdaysin not dissolving in DMSO solutions

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Compound of Interest

Compound Name: Longdaysin

Cat. No.: B608630

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Technical Support Center: Longdaysin

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Longdaysin**, specifically addressing challenges related to its dissolution in Dimethyl Sulfoxide (DMSO) solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Longdaysin**?

A1: The recommended solvent for dissolving **Longdaysin** is Dimethyl Sulfoxide (DMSO).

Q2: What is the reported solubility of **Longdaysin** in DMSO?

A2: The solubility of **Longdaysin** in DMSO has been reported at concentrations as high as 125 mg/mL and 50 mg/mL. It is important to note that achieving these concentrations may require specific conditions as outlined in the troubleshooting guide below.

Q3: I've added DMSO to my **Longdaysin** powder, but it's not dissolving. What should I do?

A3: Difficulty in dissolving **Longdaysin** can be due to several factors. Please refer to our detailed troubleshooting guide for a step-by-step approach to resolve this issue. Common initial steps include ensuring your DMSO is anhydrous and using sonication.

Q4: Can I heat the **Longdaysin**/DMSO solution to aid dissolution?

A4: Gentle warming of the solution can be employed to aid dissolution. However, it is crucial to avoid excessive heat, as it may degrade the compound. Warming the solution up to 37°C for a brief period is often sufficient.

Q5: My **Longdaysin** dissolved in DMSO initially, but a precipitate formed after some time or upon dilution into an aqueous solution. Why is this happening and what can I do?

A5: Precipitation upon standing or dilution into aqueous media is a common issue with compounds dissolved in DMSO. This can be caused by the absorption of water by DMSO, as "wet" DMSO has a reduced solvating capacity.^[1] To resolve this, it is recommended to make serial dilutions in DMSO before adding to your aqueous buffer. If a precipitate forms in the aqueous solution, vortexing or brief sonication may help to redissolve it.

Troubleshooting Guide: Dissolving Longdaysin in DMSO

This guide provides a systematic approach to troubleshoot and resolve issues with dissolving **Longdaysin** in DMSO.

Initial Steps & Best Practices

- **Use High-Quality, Anhydrous DMSO:** DMSO is hygroscopic and can absorb moisture from the air, which will significantly decrease its ability to dissolve **Longdaysin**.^[1] Always use a fresh, unopened bottle of anhydrous, cell culture grade DMSO or a properly stored stock.
- **Centrifuge the Vial:** Before opening, briefly centrifuge the vial of **Longdaysin** powder to ensure all the compound is at the bottom.
- **Prepare Stock Solutions:** It is advisable to prepare a concentrated stock solution in DMSO, which can then be diluted for your experiments.

Experimental Protocol: Dissolving Longdaysin

- **Bring to Room Temperature:** Allow the vial of **Longdaysin** and your anhydrous DMSO to equilibrate to room temperature before use.

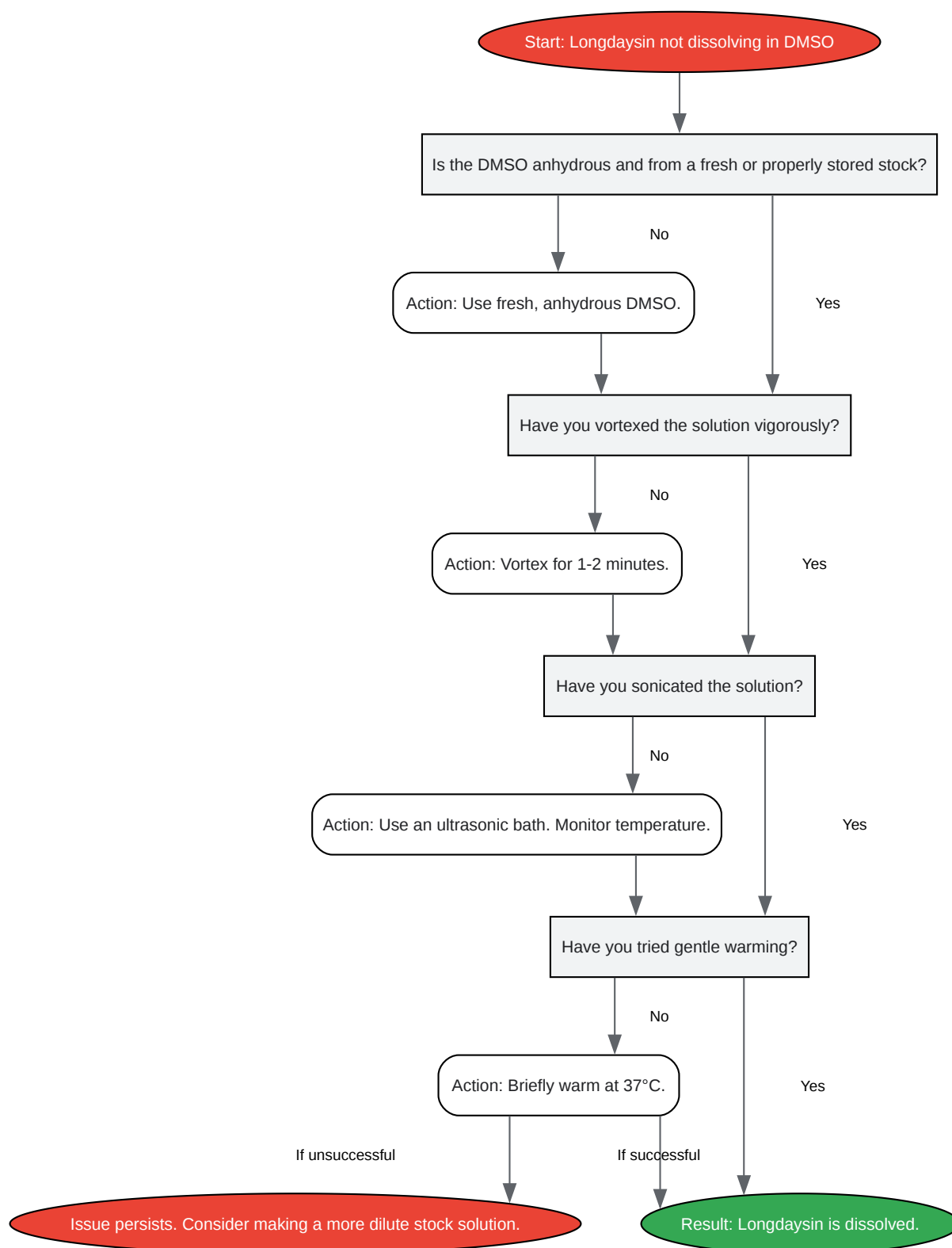
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial of **Longdaysin** to achieve your desired stock concentration.
- **Vortex:** Vigorously vortex the solution for 1-2 minutes.
- **Sonication:** If the compound has not fully dissolved, sonicate the solution. An ultrasonic bath is recommended. Be mindful of the temperature increase during sonication and use short bursts if necessary. The use of ultrasonic is noted as a requirement by some suppliers to achieve high concentrations.
- **Gentle Warming (Optional):** If sonication alone is insufficient, warm the solution briefly in a 37°C water bath.
- **Visual Inspection:** Visually inspect the solution against a light source to ensure no particulates are visible.
- **Storage:** Once dissolved, store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₁₆ H ₁₆ F ₃ N ₅	MedchemExpress
Molecular Weight	335.33 g/mol	MedchemExpress
Solubility in DMSO	125 mg/mL (372.77 mM)	MedchemExpress
Solubility in DMSO	50 mg/mL	Sigma-Aldrich

Note: Achieving the higher solubility value may require sonication.

Troubleshooting Flowchart

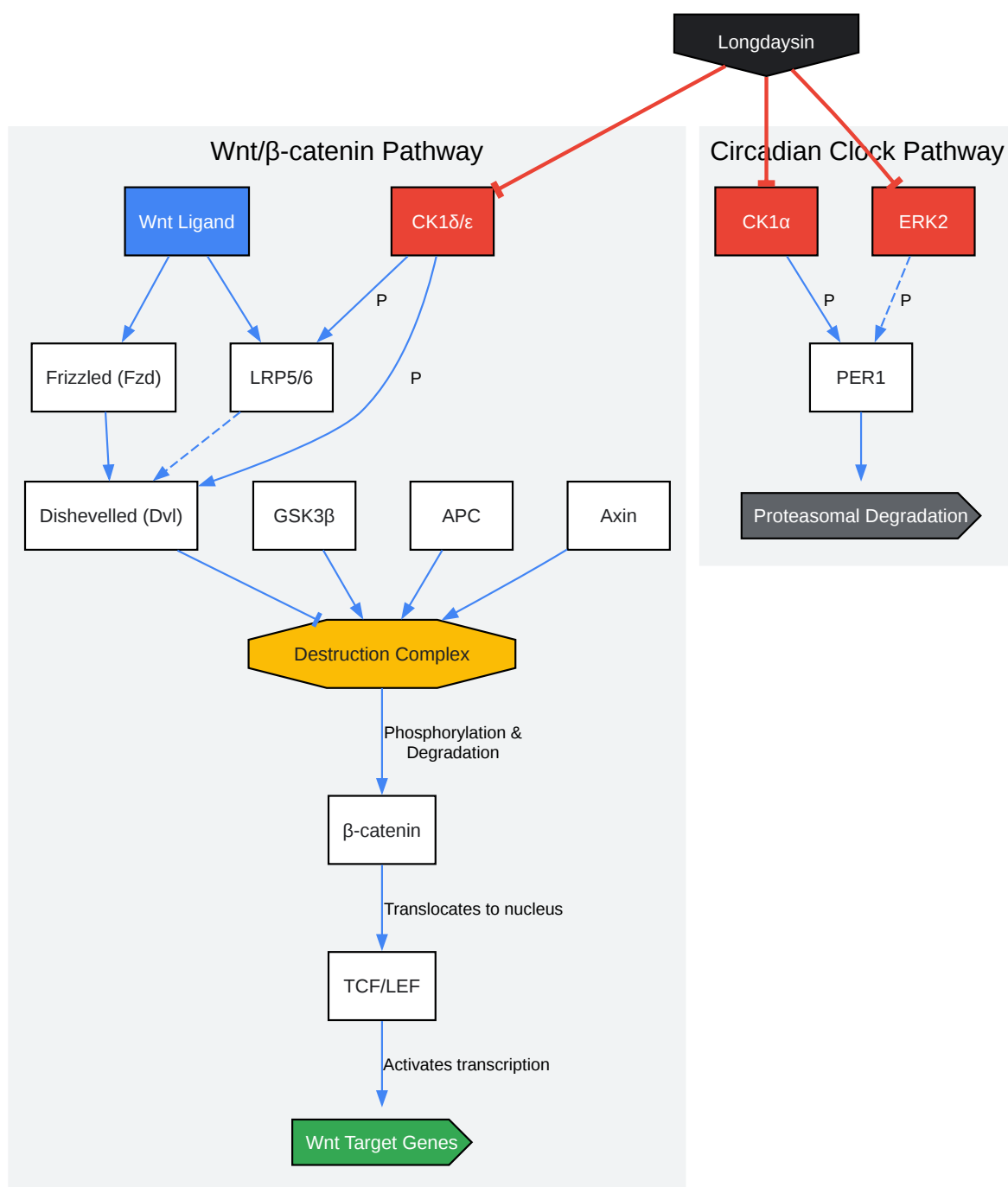


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Caption: Troubleshooting workflow for dissolving **Longdaysin** in DMSO.

Longdaysin Signaling Pathway

Longdaysin has been identified as an inhibitor of the Wnt/ β -catenin signaling pathway and also plays a role in regulating the circadian clock. It primarily targets Casein Kinase 1 alpha (CK1 α), Casein Kinase 1 delta/epsilon (CK1 δ/ϵ), and Extracellular signal-regulated kinase 2 (ERK2).



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Caption: **Longdaysin** inhibits CK1 α , CK1 δ/ϵ , and ERK2, thereby affecting both the Wnt/ β -catenin and circadian clock pathways.

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References

- 1. researchgate.net [researchgate.net]
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